

How to store and handle Nigericin sodium salt to maintain stability.

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Compound of Interest

Compound Name: *Nigericin sodium salt*

Cat. No.: *B7880884*

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Nigericin Sodium Salt: Technical Support Center

This technical support center provides researchers, scientists, and drug development professionals with comprehensive guidance on the stable storage and safe handling of **Nigericin sodium salt**.

Frequently Asked Questions (FAQs)

Q1: What are the recommended storage conditions for solid (lyophilized) **Nigericin sodium salt**?

To ensure long-term stability, solid **Nigericin sodium salt** should be stored under specific conditions. For optimal preservation, store the lyophilized powder in a tightly sealed container, desiccated, and protected from light.^{[1][2][3]} Recommended storage temperatures vary slightly among suppliers but generally fall within the range of 2-8°C or at -20°C.^{[1][2][4][5][6]}

Q2: How long can I store the solid **Nigericin sodium salt**?

When stored correctly, the solid form of **Nigericin sodium salt** is stable for an extended period. Suppliers indicate a shelf life of 24 months to 3 years.^{[1][2]}

Q3: What solvents should I use to reconstitute **Nigericin sodium salt**?

Nigericin sodium salt is practically insoluble in water.^{[1][5][7]} Recommended solvents for reconstitution include Dimethyl sulfoxide (DMSO), ethanol, and methanol.^{[1][2][5][6]} Chloroform

is also a suitable solvent.[1][5] For cell culture experiments, it is common to prepare a concentrated stock solution in an organic solvent, which is then further diluted in the aqueous culture medium.

Q4: What is the solubility of **Nigericin sodium salt** in common solvents?

Solubility can vary, but typical values are:

- Methanol: 10 mg/mL[1][5]
- Chloroform: 10 mg/mL[1][5]
- Ethanol: Approximately 5 mg/mL to 25 mg/mL[1][7]
- DMSO: Solubility can be variable, with some sources indicating lower solubility (<3.7 mg/mL) and others providing methods for preparing higher concentration stocks (e.g., 10 mM).[2][7][8]

Q5: How should I store stock solutions of **Nigericin sodium salt**?

Once reconstituted, it is crucial to store stock solutions properly to maintain potency. The general recommendation is to store solutions at -20°C or -80°C.[2][9][10] To avoid degradation from repeated freeze-thaw cycles, it is best practice to aliquot the stock solution into smaller, single-use volumes.[2][9]

Q6: What is the stability of **Nigericin sodium salt** in solution?

The stability of stock solutions is more limited than the solid form. Depending on the solvent and storage temperature, solutions can be stable for 1 to 6 months.[2][9][10] Aqueous solutions are not recommended for storage longer than one day.[6]

Troubleshooting Guide

Problem: I see a precipitate when I dilute my **Nigericin sodium salt** stock solution in cell culture medium.

Cause and Solution: This is a common issue due to the low aqueous solubility of Nigericin.

- Pre-warming the stock solution: If your stock is in ethanol, briefly warming it and vortexing before adding it to the medium can help.[\[11\]](#)
- Dilution method: When diluting, add the Nigericin stock solution to the medium while gently vortexing or mixing to ensure rapid and even dispersion.
- Final concentration: Be mindful of the final concentration in your experiment, as exceeding the aqueous solubility limit will inevitably lead to precipitation.
- Impact on experiment: Minor precipitation may not significantly affect the experimental outcome, as the active compound is still present in the medium.[\[11\]](#)

Problem: My experimental results are inconsistent.

Cause and Solution: Inconsistent results can stem from improper storage and handling.

- Improper storage of stock solutions: Ensure that stock solutions are stored at -20°C or -80°C and have not been subjected to multiple freeze-thaw cycles.[\[2\]](#)[\[9\]](#)
- Age of the solution: Do not use stock solutions that have been stored beyond their recommended stability period (typically 1-2 months at -20°C).[\[2\]](#)[\[10\]](#)
- Light exposure: Protect both the solid compound and its solutions from light.[\[1\]](#)

Data Presentation

Table 1: Storage and Stability of **Nigericin Sodium Salt**

Form	Storage Temperature	Recommended Conditions	Stability	Citations
Solid (Lyophilized)	2-8°C or -20°C	Tightly sealed, desiccated, protected from light. [1] [2] [3]	2 to 3 years	[1] [2] [4] [5] [6]
Stock Solution	-20°C or -80°C	Aliquot to avoid freeze-thaw cycles. [2] [9]	1 to 6 months	[2] [9] [10]
Aqueous Solution	2-8°C	Not recommended for long-term storage.	< 24 hours	[6]

Table 2: Solubility of **Nigericin Sodium Salt**

Solvent	Solubility	Citations
Methanol	10 mg/mL	[1] [5]
Chloroform	10 mg/mL	[1] [5]
Ethanol	~5-25 mg/mL	[1] [7]
DMSO	Variable (<3.7 mg/mL to 10 mM)	[2] [7] [8]
Water	Practically insoluble	[1] [5] [7]

Experimental Protocols

Protocol 1: Reconstitution of **Nigericin Sodium Salt**

Objective: To prepare a concentrated stock solution of **Nigericin sodium salt** for experimental use.

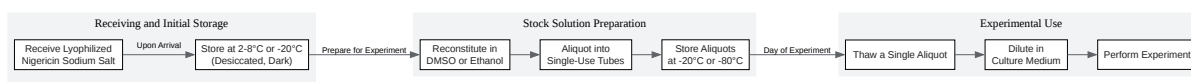
Materials:

- **Nigericin sodium salt** (lyophilized powder)
- Anhydrous DMSO or Ethanol
- Sterile microcentrifuge tubes
- Vortex mixer
- Calibrated micropipettes

Procedure:

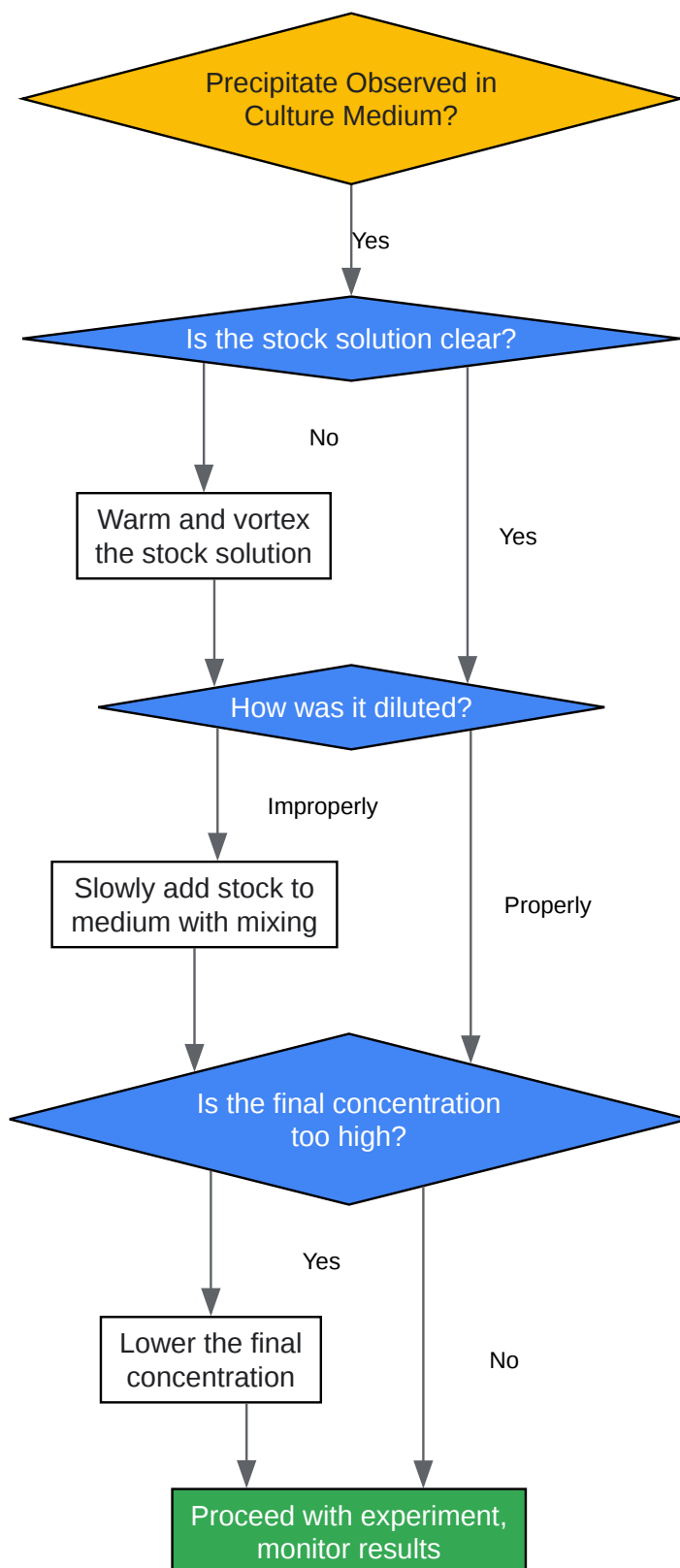
- Bring the vial of lyophilized **Nigericin sodium salt** to room temperature before opening to prevent condensation.
- Calculate the volume of solvent required to achieve the desired stock concentration. For example, to prepare a 10 mM stock solution from 5 mg of powder (MW: 746.94 g/mol), you would add 669 μ L of DMSO.[2]
- Add the appropriate volume of solvent to the vial.
- Cap the vial tightly and vortex thoroughly until the powder is completely dissolved. Gentle warming (e.g., in a 37°C water bath) may aid dissolution.[7]
- Aliquot the stock solution into single-use, light-protected microcentrifuge tubes.
- Store the aliquots at -20°C or -80°C.

Visualizations



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Caption: Workflow for handling **Nigericin sodium salt** from receipt to experimental use.



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Caption: Troubleshooting logic for precipitation issues with **Nigericin sodium salt**.

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